

An In-depth Technical Guide to 2-Chloro-3-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 2-Chloro-3-(trifluoromethoxy)aniline

CAS No.: 151276-14-1

Cat. No.: B133999

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For Researchers, Scientists, and Drug Development Professionals

Senior Application Scientist Note: This guide addresses the synthesis, properties, and applications of 2-Chloro-3-(trifluoromethyl)aniline (CAS No. 62476-58-8). It is important to note that the requested compound, **2-Chloro-3-(trifluoromethoxy)aniline**, is not readily found in commercial catalogs or scientific literature, indicating it may be a novel or less-documented chemical. The trifluoromethyl (-CF₃) and trifluoromethoxy (-OCF₃) groups, while both fluorine-containing, impart distinct electronic and conformational properties to a molecule. This guide focuses on the well-documented and commercially available trifluoromethyl analogue to provide a robust technical overview of a structurally related and synthetically relevant compound.

Introduction and Strategic Importance

2-Chloro-3-(trifluoromethyl)aniline is a substituted aniline that serves as a critical building block in modern organic synthesis, particularly within the pharmaceutical and agrochemical industries.^{[1][2]} Its unique substitution pattern—a chlorine atom and a trifluoromethyl group

positioned ortho and meta, respectively, to the amine—creates a scaffold with distinct electronic and steric properties. The trifluoromethyl group, a common feature in many FDA-approved drugs, is known to enhance metabolic stability, increase lipophilicity, and improve binding affinity, making this compound a valuable precursor for creating complex, bioactive molecules.[1][3]

This guide provides a comprehensive overview of the key technical aspects of 2-Chloro-3-(trifluoromethyl)aniline, from its fundamental properties to its practical applications and handling, offering field-proven insights for its effective use in research and development.

Physicochemical and Structural Properties

The physical and chemical characteristics of 2-Chloro-3-(trifluoromethyl)aniline dictate its behavior in synthetic protocols and its suitability for various applications. A summary of its key properties is presented below.

Property	Value	Source
CAS Number	62476-58-8	[4]
Molecular Formula	C ₇ H ₅ ClF ₃ N	[5]
Molecular Weight	195.57 g/mol	[5]
Appearance	Solid	
Melting Point	25-28 °C	[6]
Boiling Point	217.5 ± 40.0 °C at 760 mmHg	[6]
Density	1.4 ± 0.1 g/cm ³	[6]
IUPAC Name	2-chloro-3-(trifluoromethyl)aniline	[5]
InChI Key	WLXOMMTWPMQFDE-UHFFFAOYSA-N	[5]
SMILES	C1=CC(=C(C(=C1)N)Cl)C(F)(F)F	[5]

Synthesis and Reaction Pathways

While multiple proprietary methods exist for the synthesis of substituted anilines, a common approach involves the modification of a pre-existing aniline or nitrobenzene precursor. 2-Chloro-3-(trifluoromethyl)aniline itself is often used as a starting material for more complex molecules. For instance, it serves as a precursor in the synthesis of 2-methyl-3-(trifluoromethyl)aniline, a key intermediate for pharmaceuticals like the anti-inflammatory drug Flunixin.[7]

A generalized workflow for utilizing this aniline in a subsequent synthetic step, such as a methylation reaction, highlights its utility as a foundational scaffold.

Exemplary Protocol: Synthesis of 2-methyl-3-(trifluoromethyl)aniline from 2-Chloro-3-(trifluoromethyl)aniline

This protocol is based on a patented method and illustrates a potential synthetic application of the title compound.[7] The causality behind this multi-step process is to replace the chlorine atom with a methyl group, a non-trivial transformation that requires the introduction and subsequent conversion of a methylthio group.

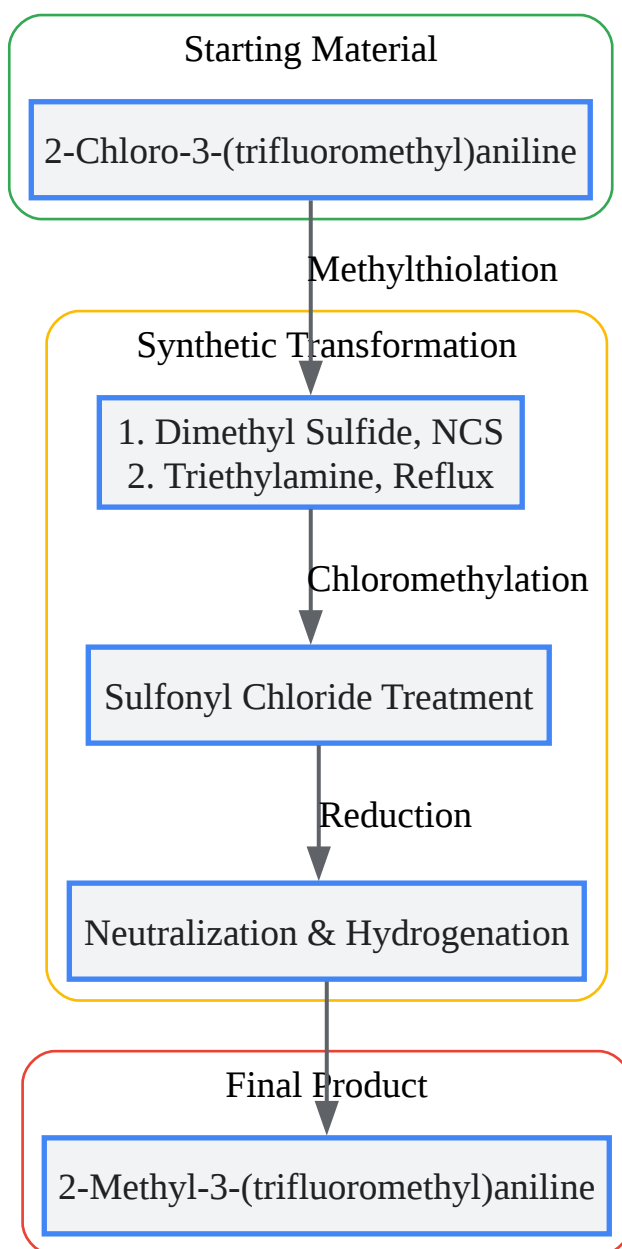
Step 1: Introduction of a Methylthio Group

- In a suitable reaction vessel, dissolve 2-chloro-3-(trifluoromethyl)aniline in an appropriate solvent.
- Stir the solution uniformly and add dimethyl sulfide and N-chlorosuccinimide (NCS) to the system. Control the addition rate to maintain a low reaction temperature.
- After the addition is complete, allow the system to stir at room temperature for a specified period.
- Add triethylamine to the system and heat to reflux.
- Upon completion, cool the reaction, add water, and perform a liquid-liquid extraction to separate the organic phase.

- Remove the solvent from the organic phase and distill the residue under reduced pressure to obtain the intermediate product.

Step 2: Conversion to a Chloromethyl Group and Reduction

- The intermediate from Step 1 is then reacted with a sulfonyl chloride to convert the methylthio group into a chloromethyl group.
- The resulting compound is neutralized and then undergoes hydrogenation to reduce the chloromethyl group to the final methyl group, yielding 2-methyl-3-(trifluoromethyl)aniline.[\[7\]](#)



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Caption: Synthetic workflow from 2-Chloro-3-(trifluoromethyl)aniline.

Applications in Drug Discovery and Agrochemicals

The unique electronic properties conferred by the chloro and trifluoromethyl substituents make this aniline a privileged scaffold in medicinal chemistry and agrochemical design.

- **Pharmaceutical Intermediate:** It is a key building block for active pharmaceutical ingredients (APIs). The trifluoromethyl group enhances metabolic stability and cell membrane permeability, which are desirable traits in drug candidates.[1] For example, structurally related chloro-(trifluoromethyl)phenyl moieties are found in multi-kinase inhibitors like Sorafenib, used in cancer therapy.[3]
- **Agrochemical Synthesis:** Similar to its role in pharmaceuticals, this compound serves as a precursor for herbicides and pesticides. The fluorine content can increase the biological activity and control the environmental persistence of the final product.[7]
- **Advanced Materials:** The electron-deficient nature of the aromatic ring makes it a candidate for creating specialized dyes and functional materials where specific electronic properties are required.[1]

Safety and Handling

2-Chloro-3-(trifluoromethyl)aniline is a hazardous substance and requires strict safety protocols for handling. The following information is synthesized from available safety data sheets.

GHS Hazard Classification:

Hazard Class	Category	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation)	Category 3/4	GHS06, GHS07	Danger	H302+H332: Harmful if swallowed or if inhaled.
Skin Corrosion/Irritation	Category 2	GHS07	Danger	H311: Toxic in contact with skin.
Serious Eye Damage/Irritation	Category 2A	GHS07	Danger	H315: Causes skin irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07	Danger	H335: May cause respiratory irritation.

GHS data sourced from supplier safety information.[8]

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[8]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[8]

Required PPE					Primary Hazards			Emergency Response		
Fume Hood	Goggles/Face Shield	Gloves	Lab Coat	Respirator (if needed)	Toxic & Harmful	Skin/Eye Irritant	Respiratory Irritant	Move to Fresh Air	Wash Skin/Eyes	Seek Medical Attention

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Caption: Key safety relationships for handling 2-Chloro-3-(trifluoromethyl)aniline.

Conclusion

2-Chloro-3-(trifluoromethyl)aniline is a foundational chemical intermediate with significant value in the synthesis of high-value products, particularly in the life sciences sector. Its well-defined physicochemical properties, coupled with the advantageous characteristics imparted by its trifluoromethyl group, ensure its continued relevance in drug discovery and agrochemical research. Understanding its reactivity, applications, and stringent safety requirements is paramount for any scientist or researcher aiming to leverage this potent building block in their synthetic endeavors.

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